

Preparing Stock Solutions for TD-428: A Detailed Guide

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Compound of Interest

Compound Name: TD-428

Cat. No.: B12427363

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Application Note

This document provides a comprehensive protocol for the preparation of stock solutions of **TD-428**, a potent and highly specific BET protein degrader. **TD-428** is a proteolysis-targeting chimera (PROTAC) that induces the degradation of BRD4.^{[1][2]} Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results in research and drug development settings.

Introduction

TD-428 is a key tool in the study of epigenetic regulation and has potential applications in oncology and other therapeutic areas.^{[2][3]} Proper preparation of stock solutions is the first critical step in any experiment involving this compound. This guide outlines the necessary materials, step-by-step procedures, and storage conditions to maintain the integrity and activity of **TD-428**.

TD-428 Properties

A summary of the key chemical and physical properties of **TD-428** is provided in the table below.

Property	Value	Source
Molecular Weight	879.38 g/mol	[1]
Chemical Formula	C43H43ClN10O7S	[1][3]
CAS Number	2334525-50-5	[2][3]
Solubility	Soluble in DMSO	[3]
Purity	>98%	[3]

Experimental Protocol: Preparation of a 10 mM TD-428 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TD-428** in dimethyl sulfoxide (DMSO).

Materials:

- **TD-428** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated micropipettes and sterile tips
- Analytical balance
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Equilibration:** Before opening, allow the vial of **TD-428** powder to equilibrate to room temperature for at least 1 hour.[4] This prevents condensation from forming on the compound.

- Weighing: Carefully weigh out the desired amount of **TD-428** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.879 mg of **TD-428**.
 - Calculation:
 - Desired Concentration (M) = 0.010 mol/L
 - Molecular Weight (MW) = 879.38 g/mol
 - Desired Volume (V) = 0.001 L
 - Mass (g) = $M \times MW \times V = 0.010 \text{ mol/L} \times 879.38 \text{ g/mol} \times 0.001 \text{ L} = 0.000879 \text{ g} = 0.879 \text{ mg}$
- Dissolution: Add the appropriate volume of DMSO to the microcentrifuge tube containing the weighed **TD-428**. For the example above, add 100 µL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly until the **TD-428** is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Final Volume Adjustment: If necessary, add more DMSO to reach the final desired volume. For the example, add an additional 900 µL of DMSO to reach a final volume of 1 mL. Vortex again to ensure homogeneity.

Storage and Handling

Proper storage is critical to maintain the stability and activity of **TD-428** stock solutions.

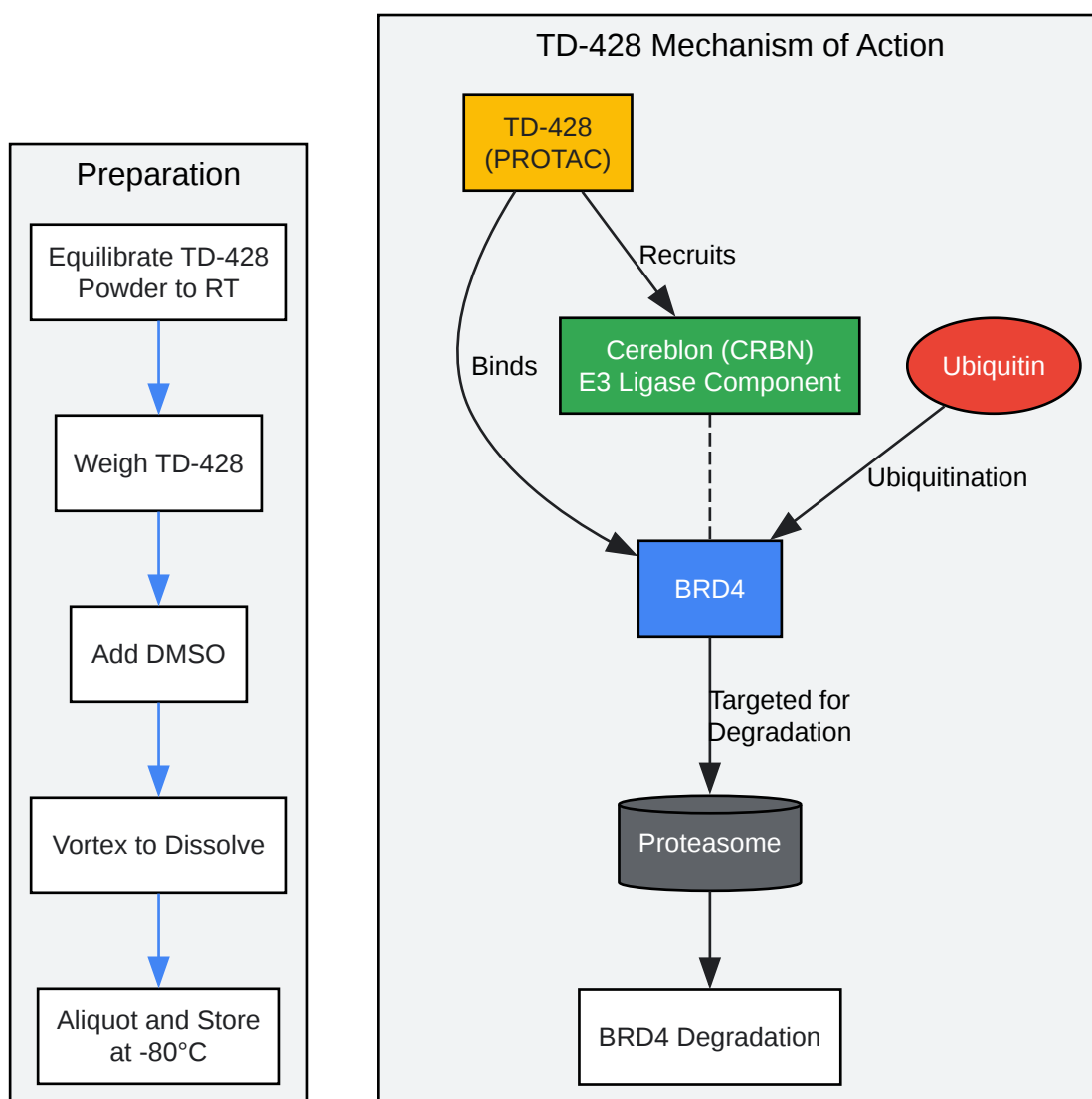
Storage Condition	Duration
TD-428 Powder	
Short-term (days to weeks)	0 - 4°C, dry and dark
Long-term (months to years)	-20°C, dry and dark
TD-428 in DMSO	
Short-term (up to 2 weeks)	4°C
Long-term (up to 6 months)	-80°C (in tightly sealed aliquots)

Handling Recommendations:

- Prepare and use solutions on the same day whenever possible.[\[4\]](#)
- If making stock solutions in advance, aliquot into smaller volumes to avoid repeated freeze-thaw cycles.[\[4\]](#)
- Before use, and prior to opening the vial, allow the frozen stock solution to equilibrate to room temperature for at least 1 hour.[\[4\]](#)

Visualization

The following diagrams illustrate the experimental workflow for preparing **TD-428** stock solutions and the signaling pathway it targets.



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